

physical and chemical properties of Dactylorhin A

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Dactylorhin A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dactylorhin A is a naturally occurring glycosidic ester found in several orchid species, most notably Dactylorhiza hatagirea and Bletilla striata. It belongs to a class of compounds known as dactylorhins, which have garnered significant interest in the scientific community for their potential therapeutic properties. This technical guide provides a detailed overview of the physical and chemical properties of **Dactylorhin A**, comprehensive experimental protocols for its isolation and analysis, and an exploration of its biological activities and underlying mechanisms of action.

Physical and Chemical Properties

Dactylorhin A is a complex molecule with the chemical formula C40H56O22. While experimental data on some of its physical properties, such as melting and boiling points, are not readily available in the literature, a summary of its known and computed physicochemical characteristics is presented in Table 1.



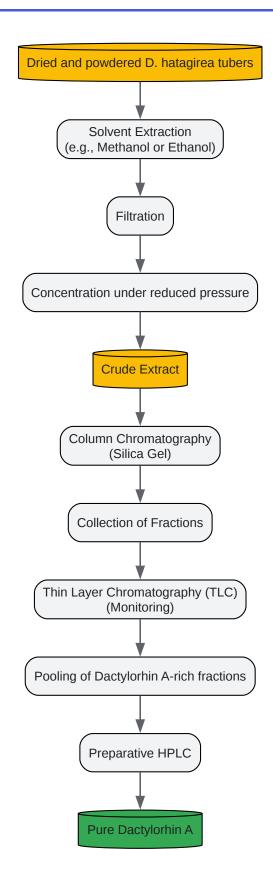
Property	Value	Source
Molecular Formula	C40H56O22	PubChem
Molecular Weight	888.9 g/mol	PubChem
Appearance	Solid (form not specified)	
Solubility	DMSO: 25 mg/mL (28.13 mM)	TargetMol
Computed XLogP3	-2.1	PubChem
Computed Hydrogen Bond Donor Count	12	PubChem
Computed Hydrogen Bond Acceptor Count	22	PubChem
Computed Rotatable Bond Count	23	PubChem
Computed Topological Polar Surface Area	351 Ų	PubChem

Experimental Protocols Isolation of Dactylorhin A from Dactylorhiza hatagirea

The isolation of **Dactylorhin A** from its natural source, Dactylorhiza hatagirea, typically involves solvent extraction followed by chromatographic purification. The following is a generalized protocol based on common phytochemical isolation techniques.

Workflow for the Isolation of Dactylorhin A





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A generalized workflow for the isolation and purification of **Dactylorhin A**.



Methodology:

- Plant Material Preparation: Tubers of Dactylorhiza hatagirea are collected, washed, dried, and ground into a fine powder.
- Extraction: The powdered plant material is subjected to solvent extraction, commonly using methanol or ethanol. This can be performed using maceration (soaking at room temperature for 24-72 hours) or Soxhlet extraction for a more exhaustive process.
- Filtration and Concentration: The resulting extract is filtered to remove solid plant debris. The solvent is then evaporated under reduced pressure using a rotary evaporator to yield a crude extract.
- Chromatographic Fractionation: The crude extract is subjected to column chromatography over silica gel. A solvent gradient of increasing polarity (e.g., a hexane-ethyl acetate gradient followed by an ethyl acetate-methanol gradient) is used to elute different fractions.
- Monitoring and Pooling: The collected fractions are monitored by Thin Layer
 Chromatography (TLC) to identify those containing **Dactylorhin A**. Fractions with similar
 TLC profiles and a high concentration of the target compound are pooled together.
- Final Purification: The pooled fractions are further purified using preparative High-Performance Liquid Chromatography (HPLC) to obtain pure **Dactylorhin A**.

High-Performance Liquid Chromatography (HPLC) Analysis of Dactylorhin A

A validated HPLC method is crucial for the quantification of **Dactylorhin A** in plant extracts and for quality control purposes. The following protocol has been reported for the determination of **Dactylorhin A**.

HPLC Instrumentation and Conditions



Parameter	Specification	
Column	Alltech Prevail C18 (4.6 mm x 250 mm, 5 μm)	
Mobile Phase	A: Acetonitrile; B: Water	
Gradient Elution	0 min: 20% A, 80% B30 min: 55% A, 45% B35 min: 55% A, 45% B	
Flow Rate	0.8 mL/min	
Detection	Diode Array Detector (DAD) at 224 nm	
Column Temperature	25 °C	
Injection Volume	2 μL	

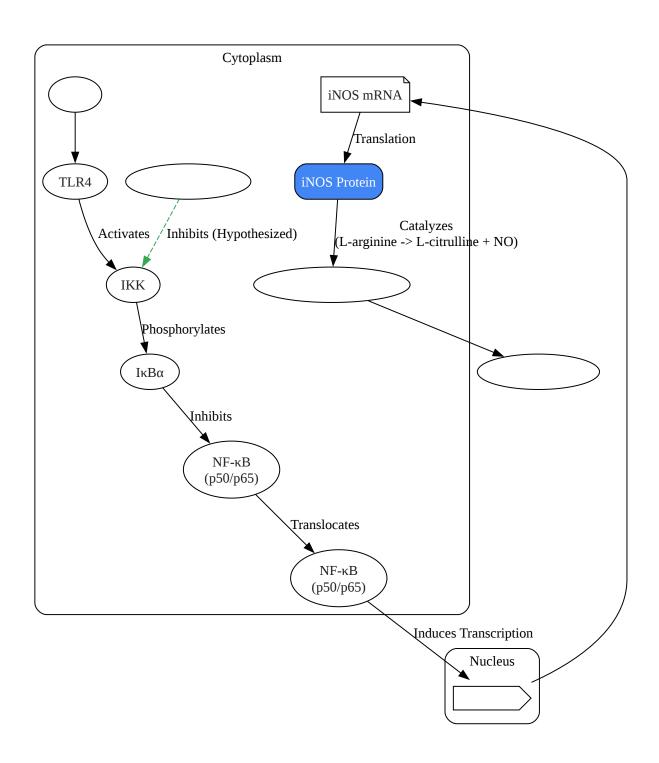
Sample Preparation:

- A known amount of the plant extract or purified sample is dissolved in the mobile phase.
- The solution is filtered through a 0.45 μm syringe filter prior to injection into the HPLC system.

Biological Activity and Mechanism of Action

Dactylorhin A has been reported to exhibit anti-inflammatory properties. A key indicator of its anti-inflammatory potential is its ability to inhibit the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells. While the precise molecular mechanism has not been fully elucidated for **Dactylorhin A** specifically, the inhibition of NO production by many natural compounds is known to occur through the downregulation of inducible nitric oxide synthase (iNOS) expression. This is often achieved by modulating upstream signaling pathways such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways.





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